

# Application Notes and Protocols for Ultramicrotomy of Hard Araldite Blocks

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## Compound of Interest

Compound Name: Araldite

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This document provides detailed application notes and protocols for the successful ultramicrotomy of hard **Araldite**-embedded samples. These guidelines are designed to assist in obtaining high-quality ultrathin sections for transmission electron microscopy (TEM) and other advanced imaging applications.

## Introduction

**Araldite** is a common epoxy resin used for embedding biological and material science samples for electron microscopy. When fully polymerized, **Araldite** blocks can be particularly hard, presenting unique challenges during ultramicrotomy. Proper technique is crucial to avoid artifacts such as chatter, compression, and tearing, which can obscure ultrastructural details. These notes provide a comprehensive guide to mastering the sectioning of these challenging samples.

## Data Presentation: Recommended Parameters

Successful ultramicrotomy of hard **Araldite** blocks is dependent on a precise combination of parameters. The following table summarizes key quantitative data for easy reference and comparison.

Parameter	Recommended Value/Range	Notes
Trimming		
Final Block Face Shape	Trapezoid or Square	The top and bottom edges of a trapezoid must be parallel.[1][2]
Final Block Face Size	0.5 x 0.5 mm to 1-2 mm in diameter	A smaller block face reduces cutting stress and the likelihood of wrinkles.[1][3]
Sectioning		
Knife Type	Diamond Knife	Essential for hard materials to prevent cracking and tearing. [4] Glass knives can be used for initial trimming.[1][5]
Diamond Knife Angle	35° - 55°	A 55° angle is recommended for harder materials like bone or metals, while a 35° angle can reduce compression.[6][7] A standard 45° knife is also commonly used.[6]
Clearance Angle	4° - 6°	This is the angle between the back facet of the knife and the block face.[5][6] It can be adjusted between 2° and 10° to optimize for specific materials.[6]
Cutting Speed	0.1 - 1.5 mm/s	A slower speed (0.1 - 0.5 mm/s) is often necessary to minimize tearing, distortion, and chatter.[1][4]
Section Thickness	50 - 100 nm for TEM	Thicker sections (up to 1 µm) can be cut for light microscopy

analysis.[\[5\]](#)[\[8\]](#)

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## Experimental Protocols

This section outlines the detailed methodology for preparing and sectioning hard **Araldite** blocks.

### Block Preparation and Trimming

Proper trimming is a critical first step to ensure successful sectioning.

- Initial Trimming: After polymerization, remove the **Araldite** block from the embedding mold. Excess resin can be carefully removed using a jeweler's saw or a razor blade.[\[1\]](#)
- Mounting: Securely mount the block in the ultramicrotome specimen holder.
- Mesa Trimming: The goal is to create a small, manageable block face.
  - Using a sharp, clean razor blade or a dedicated trimming tool, carefully shave away excess resin from the sides of the block to create a pyramid or "mesa" shape with the sample of interest at the apex.[\[1\]](#)[\[8\]](#)
  - The final block face should be a trapezoid or a square, with the top and bottom edges parallel to each other.[\[1\]](#)[\[2\]](#) The dimensions should ideally be between 0.5 x 0.5 mm and 1 x 1 mm.[\[3\]](#)
- Facing the Block:
  - Insert a glass knife or an old diamond knife into the knife holder for rough trimming.
  - Carefully advance the knife to the block face and begin taking thick sections (1-2  $\mu\text{m}$ ) to create a smooth, flat surface. This is known as "facing" the block.
  - Continue facing until the tissue or area of interest is just exposed.

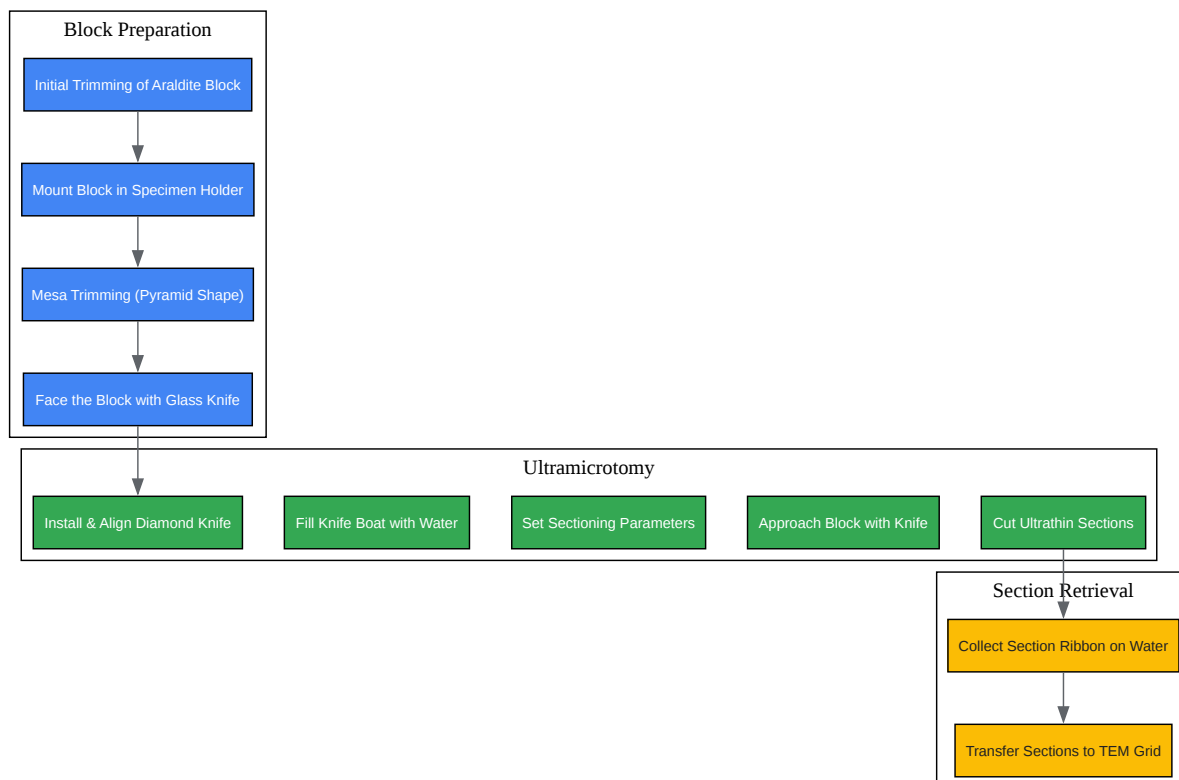
### Ultramicrotomy Sectioning

- Knife Installation:

- Replace the trimming knife with a high-quality diamond knife suitable for hard materials.
- Securely clamp the diamond knife in the holder and set the appropriate clearance angle, typically between 4° and 6°.[5][6]
- Alignment:
  - Carefully align the block face parallel to the knife-edge. This can be achieved by observing the reflection of the knife-edge on the block face.[1] The top and bottom edges of the block face must be parallel to the knife-edge.[2]
- Water Bath:
  - Fill the boat of the diamond knife with distilled water until the water level is level with the cutting edge, creating a flat, reflective surface.[2] The hydrophilic nature of modern diamond knives aids in wetting the cutting edge.[9]
- Approach and Sectioning:
  - Carefully advance the knife towards the block.
  - Set the desired section thickness (e.g., 70-90 nm) and cutting speed (e.g., 0.5 mm/s).[1][3][4]
  - Begin the cutting cycle. Sections will be cut on the downstroke and should float onto the water surface of the knife boat.[1][8]
- Section Retrieval:
  - Observe the sections floating on the water. They should appear as a ribbon of uniform thickness and interference color.
  - Use a perfect loop or fine forceps to carefully pick up the sections from the water surface and transfer them onto a TEM grid.[4]

## Mandatory Visualizations

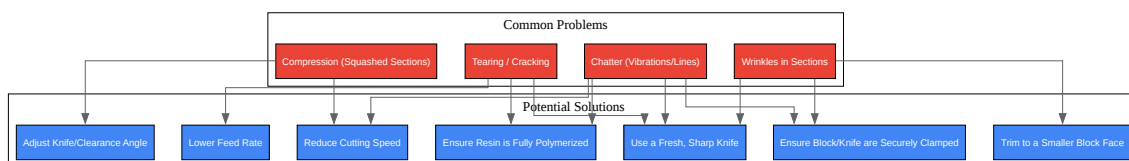
## Experimental Workflow



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Caption: Experimental workflow for ultramicrotomy of hard **Araldite** blocks.

## Troubleshooting Common Problems



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Caption: Troubleshooting common issues in hard block ultramicrotomy.

## Concluding Remarks

The ultramicrotomy of hard **Araldite** blocks, while challenging, can be routinely successful with careful attention to detail and adherence to optimized protocols. The key to high-quality sections lies in meticulous block trimming, the use of a high-quality diamond knife, and the precise control of sectioning parameters. By following the guidelines and troubleshooting advice provided in these application notes, researchers can consistently obtain the ultrathin sections necessary for high-resolution imaging and analysis.

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## References

- 1. bitesizebio.com [bitesizebio.com]

- 2. tedpella.com [tedpella.com]
- 3. zmb.uzh.ch [zmb.uzh.ch]
- 4. cntech.co.uk [cntech.co.uk]
- 5. Thick Sectioning | SynapseWeb [synapseweb.clm.utexas.edu]
- 6. microstartech.com [microstartech.com]
- 7. agarscientific.com [agarscientific.com]
- 8. cntech.co.uk [cntech.co.uk]
- 9. diatomeknives.com [diatomeknives.com]
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